

Heraclenin: A Comprehensive Technical Guide to its Natural Sources, Distribution, and Biological Interactions

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Compound of Interest

Compound Name: *Heraclenin*

Cat. No.: *B016319*

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Abstract

Heraclenin, a furanocoumarin epoxide, has garnered significant scientific interest due to its diverse biological activities, including anti-inflammatory, cytotoxic, and osteogenic properties. This technical guide provides an in-depth overview of the natural sources, geographical distribution, and quantitative analysis of **heraclenin**. It further details established experimental protocols for its extraction, isolation, and quantification, and elucidates key signaling pathways modulated by this compound. This document is intended to serve as a comprehensive resource for researchers and professionals in drug development and natural product chemistry.

Natural Sources and Geographical Distribution

Heraclenin is primarily found in plants belonging to the Apiaceae (Umbelliferae) and Rutaceae families. The principal genera known to contain **heraclenin** are *Heracleum*, *Angelica*, *Ammi*, *Cnidium*, *Toddalia*, and *Ducrosia*.

Major Plant Sources

The most significant natural sources of **heraclenin** include:

- **Heracleum Species (Hogweed):** The genus *Heracleum* is a major source of **heraclenin**. Several species are known to contain this compound, often in significant quantities. These plants are widely distributed across the temperate regions of the Northern Hemisphere, including Europe, Asia, and North America[1]. Some species, such as *Heracleum mantegazzianum* (Giant Hogweed), have become invasive in many parts of the world[2]. Species reported to contain **heraclenin** include *Heracleum candicans*, *Heracleum sosnowskyi*, *Heracleum persicum*, *Heracleum sphondylium*, and *Heracleum rapula*[1][3].
- **Angelica Species:** Various species of the genus *Angelica* are known to produce **heraclenin** and other furanocoumarins. These plants are found in temperate and subarctic regions of the Northern Hemisphere[4]. Notable species include *Angelica archangelica* (Garden Angelica), *Angelica dahurica*, and *Angelica sinensis*[5][6][7]. The roots of *Angelica* species are often used in traditional medicine and are a primary site of coumarin accumulation[6].
- **Ammi majus (Bishop's Weed):** This plant, native to the Nile River delta, is a well-documented source of various furanocoumarins, including **heraclenin**. It is cultivated for medicinal purposes in many parts of the world.
- **Cnidium monnieri:** This annual plant, native to Asia, is used in traditional Chinese medicine. Its fruits are known to contain a variety of coumarins, including osthole, imperatorin, and xanthotoxol, with **heraclenin** also being reported as a constituent[8][9].
- **Toddalia asiatica (Orange Climber):** This woody liana, found in tropical and subtropical regions of Asia and Africa, is used in traditional medicine. Various parts of the plant, particularly the root bark, contain coumarins and alkaloids[10][11][12].
- **Ducrosia anethifolia:** This medicinal plant, found in Iran and surrounding regions, has been shown to contain **heraclenin** and heraclenol in its aerial parts[13].

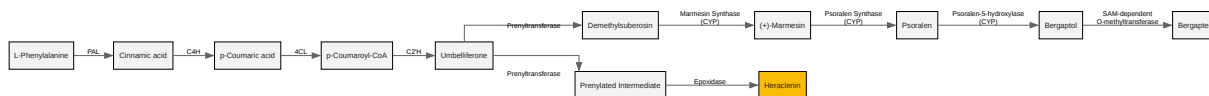
Quantitative Data on Heraclenin Content

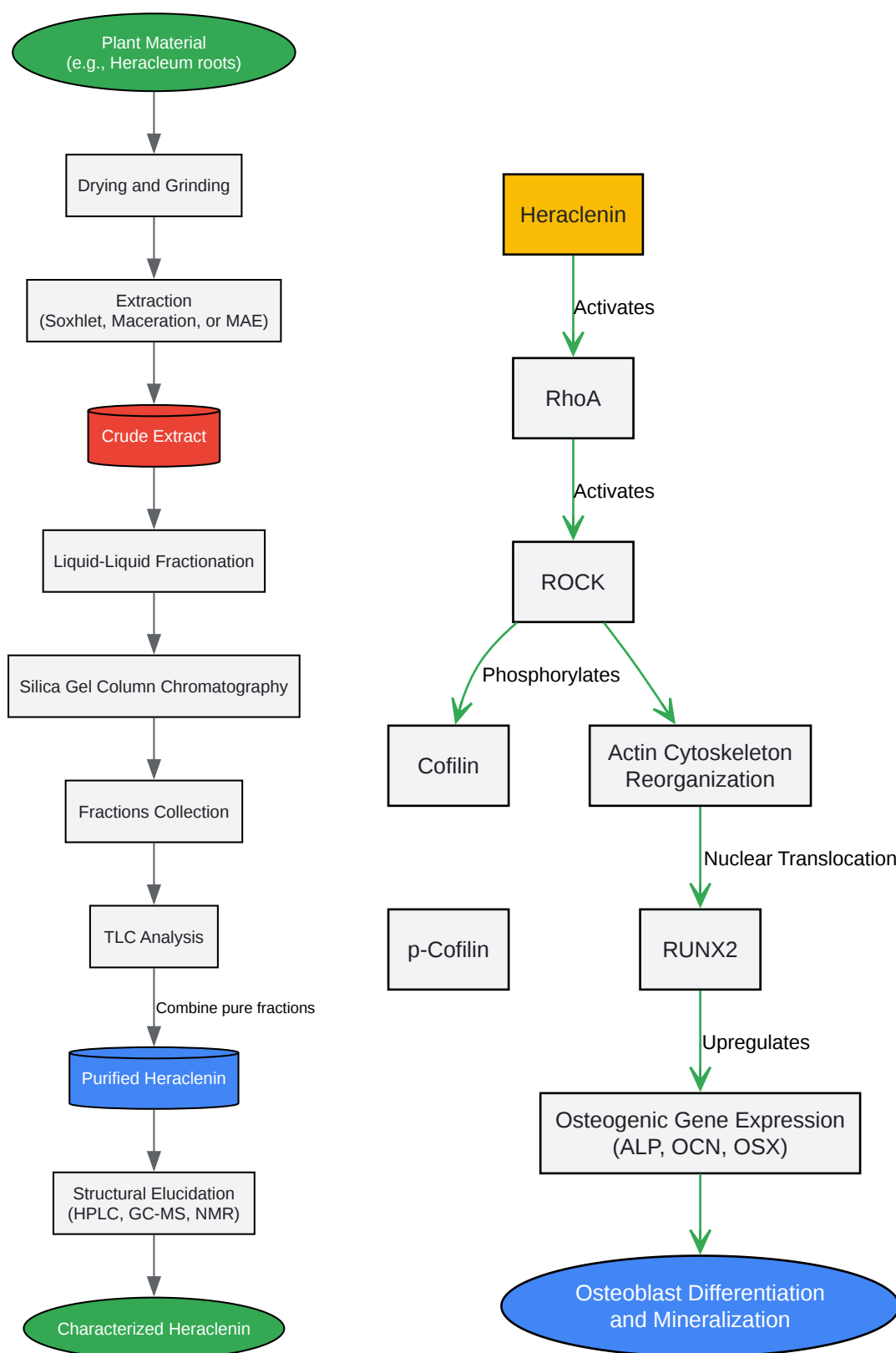
The concentration of **heraclenin** can vary significantly depending on the plant species, the specific part of the plant, the geographical location, and the time of harvest. The following table summarizes the available quantitative data for **heraclenin** in various natural sources.

Plant Species	Plant Part	Heracleenin Content (% w/w of dry weight)	Reference(s)
Heracleum candicans	Roots	1.02 - 1.36%	[5]
Ammi majus	Fruits	0.07%	[14][15]
Heracleum sosnowskyi	Leaves	Present (quantification varies)	
Ducrosia anethifolia	Aerial Parts	Isolated as a major compound	[6]
Angelica archangelica	Roots	Present	

Biosynthesis of Heracleenin

Heracleenin, as a complex coumarin, is synthesized in plants through the phenylpropanoid pathway. The biosynthesis of the basic furanocoumarin skeleton is a multi-step enzymatic process that is characteristic of plants in the Apiaceae family. The pathway generally proceeds from the amino acid L-phenylalanine to the key intermediate umbelliferone, which is then further modified.





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